

Technical Synthesis Guide: 1-Bromo-8H-Perfluorooctane ()

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Compound of Interest

Compound Name: 1-Bromo-8H-perfluorooctane

CAS No.: 89740-38-5

Cat. No.: B1281789

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Part 1: Executive Summary & Strategic Architecture

Target Compound: **1-Bromo-8H-perfluorooctane** IUPAC Name: 1-Bromo-

1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8-hexadecafluorooctane CAS Registry Number: 89740-38-5

Molecular Weight: ~480.97 g/mol [1]

Scientific Context & Utility

1-Bromo-8H-perfluorooctane is a bifunctional fluorinated building block.[2] Unlike fully fluorinated perfluorocarbon (PFC) fluids, the presence of the terminal hydrogen (

-position) and the terminal bromine (

-position) breaks the molecule's symmetry and lipophobicity. This unique structure makes it invaluable in:

- **Fluorous Phase Synthesis:** Serving as a "heavy" fluorous tag that can be functionalized at the bromine end while retaining a dipole handle at the hydrogen end.
- **Oxygen Therapeutics:** Used as a density-modifying additive in fluorocarbon emulsions.

- Intermediate Synthesis: A precursor for surfactants where the bromine is displaced by sulfonates or carboxylates, while the terminal proton allows for subsequent radical cross-linking or H/D exchange studies.

Retrosynthetic Analysis

The synthesis of mixed halo-hydro-perfluoroalkanes generally avoids direct fluorination of hydrocarbons due to lack of selectivity. Instead, two primary robust pathways exist:

- Pathway A: Radical Halogen Exchange (From Telomers).
 - Precursor: 1-Iodo-8H-perfluorooctane (CCCCCCCCI).
 - Mechanism:[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) Radical substitution (CCCCCCCCI) using elemental bromine.
 - Pros: High yield if the iodide is available.
 - Cons:
 - CCCCCCCCI precursors are expensive and often require telomerization of tetrafluoroethylene (TFE), which is hazardous.
- Pathway B: Modified Hunsdiecker Reaction (Cristol-Firth).
 - Precursor: 8H-Perfluorooctanoic acid (CCCCCCCC(=O)O).
 - Mechanism:[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) Decarboxylative bromination mediated by Mercury(II) oxide.
 - Pros: High specificity; carboxylic acids are stable and commercially available; avoids high-pressure TFE handling.
 - Cons: Use of toxic mercury salts requires strict waste management.

Selected Protocol: This guide details Pathway B (Cristol-Firth Modification). It is the most chemically instructive and reproducible method for laboratory-scale synthesis, offering superior control over the terminal halogenation compared to radical exchange.

Part 2: Detailed Experimental Protocol

The Cristol-Firth Hunsdiecker Reaction

The classical Hunsdiecker reaction uses dry silver salts. However, perfluorinated silver salts are hygroscopic and thermally unstable. The Cristol-Firth modification utilizes the free acid, red mercuric oxide (

), and bromine (

) in a one-pot procedure, driving the reaction via a radical mechanism that is particularly efficient for electron-deficient perfluoroalkyl groups.

Reaction Scheme

Reagents & Materials

Reagent	Purity	Role	Hazard Note
8H-Perfluorooctanoic Acid	>97%	Precursor	Corrosive, irritant.[8] [9]
Bromine ()	Reagent Grade	Halogen Source	Highly toxic, volatile, oxidizer.
Mercury(II) Oxide (Red)	>99%	Catalyst/Reactant	Neurotoxin, environmental hazard.
Carbon Tetrachloride ()	Anhydrous	Solvent	Carcinogen. Alt: Benzotrifluoride.
Dichloromethane	HPLC Grade	Extraction	Volatile solvent.

Step-by-Step Methodology

Phase 1: Reactor Setup

- Equip a 500 mL 3-neck round-bottom flask with a heavy-duty magnetic stir bar, a pressure-equalizing addition funnel, a reflux condenser, and a nitrogen inlet.
- Connect the top of the condenser to a gas scrubbing system (NaOH trap) to neutralize evolved

(trace) and

.

- Dry the glassware thoroughly (flame dry under vacuum preferred) to prevent hydrolysis of the intermediate acyl hypobromite.

Phase 2: Reaction Initiation

- Charge: Add 0.1 mol of 8H-perfluorooctanoic acid and 150 mL of anhydrous (or Benzotrifluoride) to the flask.

- Catalyst Addition: Add 0.06 mol (slight excess relative to stoichiometry) of red . The solution will be heterogeneous.

- Heating: Bring the suspension to a gentle reflux (for) under nitrogen.

- Bromination: Place 0.12 mol of elemental bromine in the addition funnel.

- Addition: Add the bromine dropwise over 60 minutes.

- Observation: The red color of

will fade, and the solution may lighten as

forms. Evolution of

gas bubbles indicates the decarboxylation is proceeding.

- Critical Control Point: If

evolution ceases, stop addition and check temperature. Do not rush the addition, or

will simply reflux without reacting.

Phase 3: Completion & Workup

- After bromine addition is complete, continue refluxing for 2 hours to ensure conversion of the acyl hypobromite intermediate.
- Cool the mixture to room temperature.
- Filtration: Filter the mixture through a pad of Celite to remove the precipitated mercuric bromide (). Warning: Treat solid waste as hazardous mercury waste.
- Washing: Wash the filtrate with:
 - 5% Sodium Bisulfite () to quench unreacted bromine.
 - 5% Sodium Bicarbonate () to remove unreacted acid.
 - Brine.
- Drying: Dry the organic phase over anhydrous Magnesium Sulfate ().

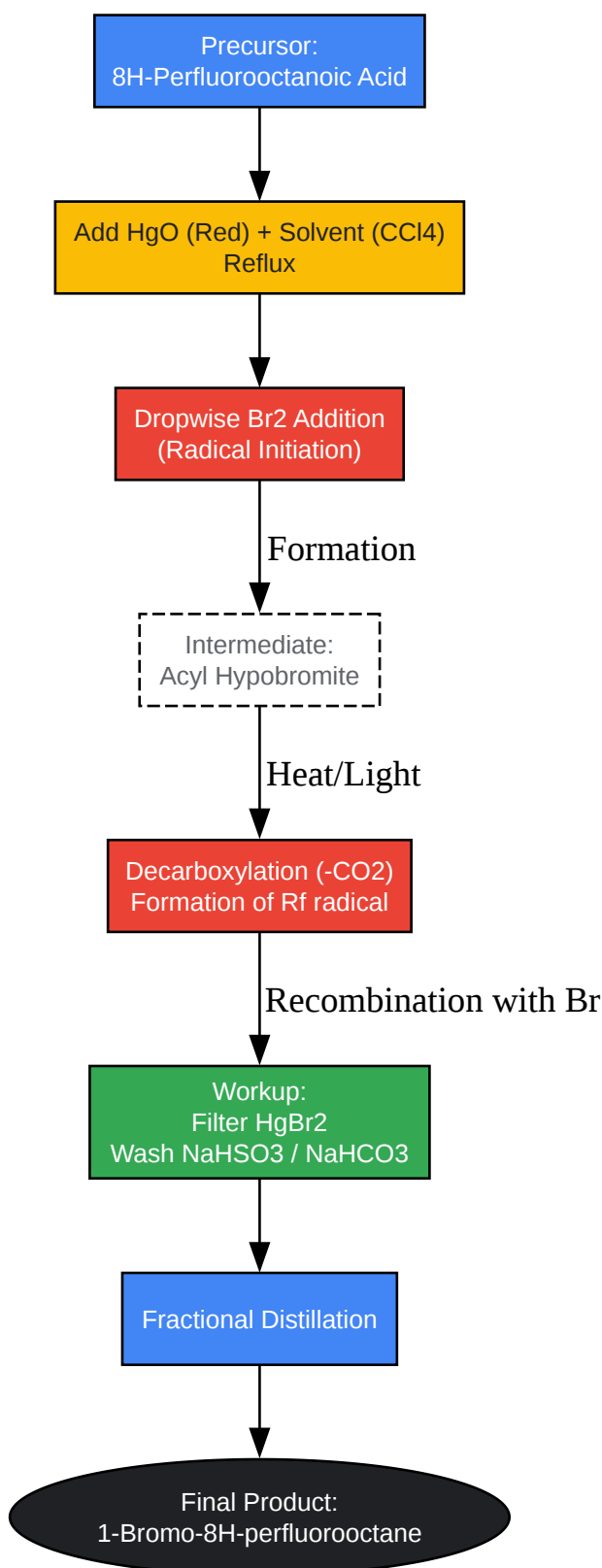
Phase 4: Purification

- Remove the solvent () via rotary evaporation at reduced pressure.
- Fractional Distillation: Perform a vacuum distillation on the crude oil.

- Target Fraction: Collect the fraction boiling at approximately 140–145°C (at atmospheric pressure) or equivalent reduced temperature.
- Yield: Typical yields for this protocol range from 75% to 85%.

Part 3: Visualization & Characterization

Reaction Logic Flow (DOT Diagram)



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Figure 1: Step-by-step workflow for the Cristol-Firth synthesis of **1-Bromo-8H-perfluorooctane**.

Characterization Data[1][10]

To validate the synthesis, the following analytical signatures must be confirmed:

Technique	Parameter	Expected Signal	Interpretation
NMR	-138 ppm	Doublet (approx)	Terminal group (coupled to H).
NMR	-64 ppm	Triplet/Multiplet	Terminal group.
H NMR	6.0–6.5 ppm	Triplet ()	The distinctive proton in the moiety.
GC-MS	M/Z 480/482	Molecular Ion	Isotopic pattern of Bromine ().
IR	2900-3000	Weak C-H stretch	Confirms presence of Hydrogen (vs. perfluoro).

Part 4: Safety & Handling (E-E-A-T)

Authoritative Safety Warning: This synthesis involves Mercury, Bromine, and Perfluorinated compounds. It must only be performed by trained personnel in a fume hood.

- Mercury Toxicity: The Cristol-Firth method generates Mercury(II) Bromide () as a byproduct. This is highly toxic and water-soluble. All solid waste (Celite filter cake) and aqueous washes must be segregated into specific "Mercury Waste" containers. Do not mix with general organic waste.

- Bromine Burns: Elemental bromine causes severe chemical burns and is fatal if inhaled. Keep a bottle of sodium thiosulfate solution nearby to neutralize spills immediately.
- Perfluoroisobutylene (PFIB) Risk: While unlikely at reflux temperatures of

, overheating perfluorinated chains can theoretically generate PFIB, a potent pulmonary agent. Avoid heating the crude oil above 200°C during distillation.

References

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 - Context: The original description of the silver-salt decarboxylation method.[13]
- SynQuest Laboratories. (2016). Safety Data Sheet: 1-Bromoperfluorooctane.[14]
 - Context: Safety data and handling procedures for closely related perfluorinated bromides (Note: Link is for the perfluoro analog, used here for handling protocols of fluoro-bromides).

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